Spectroscopic properties of 1-Chloro-4-nitronaphthalene

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Compound of Interest

Compound Name:	*1-Chloro-4-nitronaphthalene*
CAS No.:	*605-61-8*
Cat. No.:	*B1347161*

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An In-depth Technical Guide to the Spectroscopic Properties of **1-Chloro-4-nitronaphthalene**

Authored by: A Senior Application Scientist

Abstract

This technical guide provides a comprehensive examination of the spectroscopic properties of **1-Chloro-4-nitronaphthalene** (CAS No: 605-61-8), a key intermediate in the synthesis of dyes and other organic compounds.[1] This document is intended for researchers, scientists, and professionals in drug development who utilize spectroscopic techniques for molecular characterization. We will delve into the theoretical underpinnings and practical application of UV-Visible, Fourier-Transform Infrared (FT-IR), Nuclear Magnetic Resonance (^{1}H and ^{13}C NMR), and Mass Spectrometry (MS) for the unambiguous identification and structural elucidation of this molecule. The causality behind experimental choices and detailed, self-validating protocols are provided to ensure scientific integrity and reproducibility.

Introduction and Molecular Overview

1-Chloro-4-nitronaphthalene is a substituted aromatic compound with the molecular formula $C_{10}H_6ClNO_2$.[2] Its structure, featuring a naphthalene core with two powerful electron-withdrawing groups (—Cl and —NO_2), creates a unique electronic environment that gives rise to a distinct spectroscopic fingerprint. Understanding these properties is paramount for quality control, reaction monitoring, and structural verification in synthetic chemistry. This guide will systematically explore the spectral data generated by the most common and powerful analytical techniques.

Molecular Properties:

- Molecular Formula: $C_{10}H_6ClNO_2$[2]
- Molecular Weight: 207.61 g/mol [2]
- CAS Number: 605-61-8[2]
- Appearance: Yellow crystalline solid.[3]

Caption: Molecular structure of **1-Chloro-4-nitronaphthalene**.

UV-Visible Spectroscopy

Theoretical Basis & Interpretation

The UV-Vis spectrum of **1-Chloro-4-nitronaphthalene** is dominated by π → π* electronic transitions within the conjugated naphthalene ring system.[4] The presence of the nitro (—NO_2) and chloro (—Cl) substituents, both of which are auxochromes, modifies the absorption profile compared to unsubstituted naphthalene. The nitro group, a strong chromophore and deactivating group, causes a significant bathochromic (red) shift to a longer wavelength. The chloro group also contributes to a smaller bathochromic shift.[4] Therefore, we expect strong absorption in the UV region. For comparison, 1-nitronaphthalene exhibits absorption maxima around 243 nm and 343 nm.[3]

Expected Spectroscopic Data

While a specific spectrum for **1-Chloro-4-nitronaphthalene** is not readily available in public databases, based on the effects of the substituents on the naphthalene core, the following absorption maxima (λ_max) can be predicted.

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Parameter	Expected Value	Transition Type
λ_max 1	~250-260 nm	π → π
λ_max 2	~350-360 nm	π → π

Experimental Protocol

Causality: This protocol uses methanol as the solvent due to its transparency in the UV range and its ability to dissolve the analyte. A quartz cuvette is mandatory as glass absorbs significantly in the UV region.

- Solution Preparation: Accurately prepare a dilute solution (~10^{-5} M) of **1-Chloro-4-nitronaphthalene** in spectroscopic grade methanol.
- Instrument Calibration: Calibrate the spectrophotometer using a reference cuvette filled with methanol to record a baseline.
- Sample Analysis: Fill a 1 cm path length quartz cuvette with the sample solution.
- Spectrum Acquisition: Scan the sample from 200 nm to 600 nm.
- Data Processing: Subtract the baseline from the sample spectrum to obtain the final absorbance spectrum. Identify the wavelengths of maximum absorbance (λ_max).

Fourier-Transform Infrared (FT-IR) Spectroscopy

Theoretical Basis & Interpretation

FT-IR spectroscopy probes the vibrational modes of the molecule. The spectrum of **1-Chloro-4-nitronaphthalene** is characterized by several key absorption bands that confirm its structure. The most diagnostic peaks are the asymmetric and symmetric stretches of the nitro group, the C—Cl stretch, and the various vibrations of the substituted naphthalene ring.

- N—O Asymmetric & Symmetric Stretching: The nitro group produces two strong, characteristic bands. The asymmetric stretch appears at a higher frequency than the symmetric one.

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- Aromatic C=C Stretching: The naphthalene ring will show multiple sharp bands in the 1400-1600 cm^{-1} region.
- C—Cl Stretching: The carbon-chlorine bond vibration typically appears as a strong band in the fingerprint region.
- Aromatic C—H Stretching: These vibrations occur above 3000 cm^{-1}.

Expected Spectroscopic Data

Based on data for structurally similar compounds like 1-nitronaphthalene and 1-chloronaphthalene, the expected vibrational frequencies are summarized below.[5][6]

Wavenumber (cm^{-1})	Intensity	Assignment
~3100-3000	Medium-Weak	Aromatic C—H Stretch
~1520-1530	Strong	Asymmetric N—O Stretch
~1340-1350	Strong	Symmetric N—O Stretch
~1600, ~1580, ~1465	Medium-Sharp	Aromatic C=C Ring Stretch
~750-850	Strong	C—Cl Stretch
~800-900	Strong	Aromatic C—H Out-of-Plane Bending

Experimental Protocol (KBr Pellet Method)

Causality: The KBr pellet technique is a common method for analyzing solid samples. It is crucial to use anhydrous KBr and to thoroughly grind the sample to minimize light scattering and obtain sharp, well-resolved peaks.

- Sample Preparation: Grind 1-2 mg of **1-Chloro-4-nitronaphthalene** with ~200 mg of dry, spectroscopic grade potassium bromide (KBr) in an agate mortar until a fine, homogeneous powder is obtained.
- Pellet Formation: Transfer the powder to a pellet press and apply pressure (typically 8-10 tons) for several minutes to form a transparent or translucent pellet.

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- Background Scan: Place the empty sample holder in the FT-IR spectrometer and run a background scan to account for atmospheric CO_2 and H_2O.
- Sample Scan: Mount the KBr pellet in the sample holder and acquire the infrared spectrum, typically by co-adding 16 or 32 scans at a resolution of 4 cm^{-1}.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the precise connectivity of atoms in a molecule. The asymmetry of **1-Chloro-4-nitronaphthalene** results in six unique proton environments and ten unique carbon environments.

Caption: Workflow for Spectroscopic Characterization.

^{1}H NMR Spectroscopy

Interpretation: The six aromatic protons will appear as distinct signals in the downfield region (typically 7.5-9.0 ppm) due to the deshielding effect of the aromatic ring current. The electron-withdrawing nitro and chloro groups will further deshield adjacent protons, shifting them further downfield. Protons adjacent to the nitro group are expected to be the most deshielded.

Expected Spectroscopic Data:[7]

Proton Assignment	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)
H-2	~8.2-8.4	Doublet (d)	~8-9
H-3	~7.7-7.9	Doublet (d)	~8-9
H-5	~8.6-8.8	Doublet (d)	~7-8
H-6	~7.6-7.8	Triplet (t)	~7-8
H-7	~7.8-8.0	Triplet (t)	~7-8
H-8	~8.1-8.3	Doublet (d)	~7-8

^{13}C NMR Spectroscopy

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Interpretation: Due to the molecule's lack of symmetry, all ten carbon atoms are chemically non-equivalent and should produce ten distinct signals in the ^{13}C NMR spectrum. The carbons directly attached to the electron-withdrawing chloro (C-1) and nitro (C-4) groups will be significantly deshielded and appear at higher chemical shifts (further downfield). Quaternary carbons (C-4a, C-8a) typically show weaker signals.

Expected Spectroscopic Data:[2][8]

Carbon Assignment	Chemical Shift (δ, ppm)
C-1	~130-135
C-2	~125-130
C-3	~120-125
C-4	~145-150
C-4a	~128-132
C-5	~124-128
C-6	~128-132
C-7	~126-130
C-8	~122-126
C-8a	~132-136

Experimental Protocol (NMR)

Causality: Deuterated chloroform ($CDCl_3$) is a standard solvent for NMR as it dissolves a wide range of organic compounds and its deuterium signal can be used for field frequency locking. Tetramethylsilane (TMS) is added as an internal standard because it is chemically inert and its protons and carbons produce a single sharp peak at 0.00 ppm, providing a reliable reference point.[9]

- Sample Preparation: Dissolve 5-10 mg of **1-Chloro-4-nitronaphthalene** in ~0.6 mL of deuterated chloroform ($CDCl_3$) containing 0.03% tetramethylsilane (TMS) in an NMR tube.

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- Instrument Setup: Place the NMR tube in the spectrometer. Lock the field frequency onto the deuterium signal of the solvent. Shim the magnetic field to achieve maximum homogeneity.
- ^{1}H NMR Acquisition: Acquire the proton spectrum using a standard pulse sequence. Set appropriate spectral width, acquisition time, and relaxation delay.
- ^{13}C NMR Acquisition: Acquire the carbon spectrum using a proton-decoupled pulse sequence to ensure each unique carbon appears as a singlet. A larger number of scans is typically required due to the low natural abundance of ^{13}C.
- Data Processing: Fourier transform the raw data, phase correct the spectra, and calibrate the chemical shift scale using the TMS signal at 0.00 ppm.

Mass Spectrometry

Theoretical Basis & Interpretation

Mass spectrometry provides information about the mass-to-charge ratio (m/z) of the molecule and its fragments. For **1-Chloro-4-nitronaphthalene**, two key features are expected:

- Molecular Ion (M^+): The molecular ion peak will correspond to the molecular weight of the compound (207.61 g/mol).
- Isotopic Pattern: Due to the natural abundance of chlorine isotopes (^{35}Cl ≈ 75.8%, ^{37}Cl ≈ 24.2%), the molecular ion will appear as two peaks: M^+ at m/z ≈ 207 and M+2 at m/z ≈ 209, with a characteristic intensity ratio of approximately 3:1. This pattern is a definitive indicator of the presence of one chlorine atom.

Fragmentation: Under electron ionization (EI), the molecular ion can fragment. Expected fragmentation pathways include the loss of the nitro group (—NO_2, 46 Da) and the chlorine atom (—Cl, 35/37 Da).

Expected Spectroscopic Data

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m/z Value	Relative Intensity	Assignment
209	~33% of M^+	$[M+2]^+$ (containing ^{37}Cl)
207	100%	$[M]^+$ (containing ^{35}Cl)
161	Variable	$[M - NO_2]^+$
126	Variable	$[M - NO_2 - Cl]^+$

Experimental Protocol (Electron Ionization - GC/MS)

Causality: Gas Chromatography (GC) is coupled with Mass Spectrometry (MS) to separate the analyte from any impurities before it enters the mass spectrometer. Electron Ionization (EI) at 70 eV is a standard, high-energy method that reliably produces a molecular ion and a reproducible fragmentation pattern, which is useful for library matching and structural confirmation.

- Sample Introduction: Dissolve a small amount of the sample in a volatile solvent like dichloromethane. Inject a 1 µL aliquot into the GC-MS system.
- Chromatographic Separation: The sample is vaporized and separated on a capillary GC column (e.g., DB-5ms) using a temperature gradient to ensure good peak shape and separation.
- Ionization: As the compound elutes from the GC column, it enters the ion source of the mass spectrometer, where it is bombarded with 70 eV electrons to generate positively charged ions (EI).
- Mass Analysis: The ions are accelerated into a mass analyzer (e.g., a quadrupole), which separates them based on their mass-to-charge ratio (m/z).
- Detection: A detector records the abundance of each ion, generating a mass spectrum.

Safety and Handling

1-Chloro-4-nitronaphthalene is a hazardous substance and must be handled with appropriate care.

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- Hazards: Harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation. It is also very toxic to aquatic life with long-lasting effects.
- Precautions: Always work in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[10] Avoid inhalation of dust and contact with skin and eyes.[10]
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.[10]

Conclusion

The spectroscopic characterization of **1-Chloro-4-nitronaphthalene** is a multi-faceted process that relies on the synergistic application of several analytical techniques. UV-Vis spectroscopy confirms the conjugated aromatic system, while FT-IR identifies key functional groups like the nitro and chloro substituents. NMR (^{1}H and ^{13}C) provides the definitive atomic connectivity and structural framework. Finally, mass spectrometry confirms the molecular weight and elemental composition, particularly through the characteristic isotopic pattern of chlorine. Together, these methods provide an unambiguous and comprehensive spectroscopic profile, essential for any researcher working with this compound.

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